An In-depth Technical Guide to the Spectral Analysis of D,L-Homotryptophan

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Compound of Interest

Compound Name:	*D,L-Homotryptophan*
CAS No.:	*6245-92-7*
Cat. No.:	*B3433886*

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Abstract: This guide provides a comprehensive technical overview of the essential analytical techniques for characterizing **D,L-Homotryptophan**: Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). Intended for researchers, scientists, and professionals in drug development, this document details the principles, experimental protocols, and data interpretation strategies necessary for unambiguous structural verification and purity assessment. By integrating high-resolution data from both NMR and MS, this guide establishes a self-validating workflow, ensuring the highest degree of scientific integrity and confidence in analytical outcomes.

Introduction to D,L-Homotryptophan

D,L-Homotryptophan is a non-proteinogenic, racemic amino acid. As a homolog of L-tryptophan, it possesses an additional methylene group in its side chain, extending the linkage between the α-carbon and the indole ring.[1] This structural modification imparts unique chemical properties, making it a valuable building block in peptide synthesis and drug discovery for creating novel peptides with altered conformations and potentially enhanced biological activities.[2][3]

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Accurate and comprehensive characterization is paramount to ensure the identity, purity, and quality of **D,L-Homotryptophan** for any research or development application. The combination of NMR spectroscopy and mass spectrometry provides a powerful, synergistic approach to achieve this. NMR elucidates the precise atomic connectivity and chemical environment of the molecule, while MS confirms the exact molecular weight and elemental composition.[4][5]

Key Molecular Properties:

- Molecular Formula: $C_{12}H_{14}N_2O_2$[6][7]
- Average Molecular Weight: 218.25 g/mol [6][7][8]
- Monoisotopic (Exact) Mass: 218.10553 Da[8]

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// Edge Definitions // Indole Ring N1 -- C2; C2 -- C7a; C7a -- N1; C3 -- C3a; C3a -- N1; C3a -- C_bridge; C_bridge -- C7a; C4 -- C5; C5 -- C_bridge; C_bridge -- C6; C6 -- C7; C7 -- C7a;

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// Side Chain connection C3 -- C_gamma; C_gamma -- C_beta; C_beta -- C_alpha; C_alpha -- NH2; C_alpha -- COOH; } enddot Figure 1: Chemical structure of Homotryptophan.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules. It provides detailed information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule. For **D,L-Homotryptophan**, both ^{1}H and ^{13}C NMR are essential for a complete assignment.

Causality Behind Experimental Choices

- Solvent Selection: The choice of a deuterated solvent is critical to avoid large, interfering signals from solvent protons.[9] Deuterium oxide (D_2O) or dimethyl sulfoxide-d_6 (DMSO-d_6) are common choices for amino acids. D_2O is advantageous as it can exchange with labile protons (e.g., -NH_2 and -COOH), simplifying the spectrum by removing their signals. DMSO-d_6, being aprotic, allows for the observation of these exchangeable protons, which can be useful for their identification.

- Concentration: The sample concentration must be optimized to balance signal-to-noise with solubility. For a standard ^{1}H NMR spectrum, a concentration of 1-5 mg in 0.6-0.7 mL of solvent is typically sufficient.[10] Due to the lower natural abundance and sensitivity of the ^{13}C nucleus, higher concentrations (10-50 mg) are required for ^{13}C NMR experiments to achieve adequate signal within a reasonable acquisition time.[10][11]

Experimental Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation:
  - Accurately weigh 5-10 mg of **D,L-Homotryptophan** for ^{1}H NMR (or 20-50 mg for ^{13}C NMR) and place it in a clean, dry vial.
  - Add approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or D_2O).
  - Ensure the sample is fully dissolved. Gentle vortexing or sonication may be applied.[11]
  - Using a Pasteur pipette, transfer the homogenous solution into a clean 5 mm NMR tube. Filter the solution if any particulate matter is present.[11]

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- Data Acquisition:
  - Insert the sample into the NMR spectrometer.
  - Lock the spectrometer onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
  - Acquire a standard ^{1}H NMR spectrum (e.g., 16-32 scans).
  - Acquire a proton-decoupled ^{13}C NMR spectrum (e.g., 1024-4096 scans).
  - (Optional) Perform 2D NMR experiments like COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) to confirm proton-proton and proton-carbon correlations, respectively.[12]

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Data Interpretation: Expected Spectra

The chemical shifts (δ) are highly dependent on the solvent used. The following table provides predicted values for **D,L-Homotryptophan**, based on data for tryptophan and related structures.[13][14][15]

Table 1: Predicted ^{1}H and ^{13}C NMR Chemical Shifts for **D,L-Homotryptophan**

Atom Position	^{1}H Chemical Shift (ppm, multiplicity)	^{13}C Chemical Shift (ppm)
α-CH	~3.5-4.0 (t)	~55-57
β-CH_2	~2.0-2.3 (m)	~25-28
γ-CH_2	~2.8-3.1 (t)	~29-32
Indole C2-H	~7.2 (s)	~124
Indole C4-H	~7.6 (d)	~118
Indole C5-H	~7.0 (t)	~119
Indole C6-H	~7.1 (t)	~121
Indole C7-H	~7.4 (d)	~111
Indole N1-H	~10.8-11.1 (s)	N/A
COOH	~12.0-13.0 (s, broad)	~173-175
Indole C3	N/A	~110-112
Indole C3a	N/A	~127
Indole C7a	N/A	~136

Note: Multiplicity (s=singlet, d=doublet, t=triplet, m=multiplet). Shifts are approximate and can vary with solvent, pH, and concentration.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. For **D,L-Homotryptophan**, high-resolution mass spectrometry (HRMS) is the method of choice, as it provides highly accurate mass measurements, enabling the confident determination of the elemental formula.[16][17][18]

Causality Behind Experimental Choices

- Ionization Technique: Electrospray ionization (ESI) is a soft ionization technique ideal for polar, non-volatile molecules like amino acids.[19][20] It typically generates protonated

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molecular ions $[M+H]^+$ with minimal fragmentation, which is crucial for determining the molecular weight.[21] ESI is readily coupled with liquid chromatography (LC) for online separation and analysis of complex mixtures.[5]

- Mass Analyzer: High-resolution analyzers like Time-of-Flight (TOF) or Orbitrap are preferred. They provide mass accuracy in the low ppm range, which is essential for distinguishing between compounds with the same nominal mass but different elemental compositions.[4] [16]

Experimental Protocol: High-Resolution MS (HRMS)

- Sample Preparation:
  - Prepare a stock solution of **D,L-Homotryptophan** in a suitable solvent (e.g., 50:50 acetonitrile:water with 0.1% formic acid) at a concentration of approximately 1 mg/mL.
  - Dilute the stock solution to a final concentration of 1-10 µg/mL for direct infusion or LC-MS analysis. The addition of formic acid aids in the protonation of the analyte in positive ion mode.
- Data Acquisition (Direct Infusion):
  - Calibrate the mass spectrometer using a known standard.
  - Infuse the sample solution into the ESI source at a constant flow rate (e.g., 5-10 µL/min).
  - Acquire data in positive ion mode over a relevant m/z range (e.g., m/z 100-500).
  - (Optional) Perform tandem MS (MS/MS) by selecting the $[M+H]^+$ ion (m/z 219.11) and fragmenting it via collision-induced dissociation (CID) to obtain structural information.[22] [23]

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Data Interpretation: Expected Spectra

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- Full Scan MS: The primary signal of interest will be the protonated molecular ion $[M+H]^+$.
  - Calculated Exact Mass for $[C_{12}H_{15}N_2O_2]^+$: 219.11280 Da
  - An observed mass within 5 ppm of this calculated value confirms the elemental formula.
- Tandem MS (MS/MS): Fragmentation of the precursor ion (m/z 219.11) provides structural confirmation. The fragmentation of tryptophan-derived molecules is well-studied.[22][23] Common fragmentation pathways involve losses from the side chain.[24][25]

Table 2: Predicted HRMS and MS/MS Fragment Ions for **D,L-Homotryptophan**

Ion	Formula	Calculated m/z	Description
$[M+H]^+$	$[C_{12}H_{15}N_2O_2]^+$	219.11280	Protonated molecular ion
$[M+H-H_2O]^+$	$[C_{12}H_{13}N_2O]^+$	201.10224	Loss of water
$[M+H-HCOOH]^+$	$[C_{11}H_{13}N_2]^+$	173.10732	Loss of formic acid (decarboxylation)
Indole Side Chain	$[C_9H_{10}N]^+$	132.08078	Cleavage of the β-γ bond, forming a stable indole-containing fragment

Integrated Spectral Analysis: A Self-Validating Approach

The true power of this analytical workflow lies in the integration of both NMR and MS data. Neither technique alone provides a complete picture, but together they form a self-validating system for structural confirmation.

- Hypothesis Generation (MS): HRMS provides a highly accurate elemental formula ($C_{12}H_{14}N_2O_2$), establishing the molecular identity.

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- Structural Confirmation (NMR): ^{1}H and ^{13}C NMR spectra confirm the atomic connectivity proposed by the formula. The number of signals, their chemical shifts, multiplicities, and integrations must be fully consistent with the structure of homotryptophan.

- Fragment Corroboration (MS/MS): Key fragments observed in the MS/MS spectrum, such as the characteristic indole side chain fragment (m/z 132.08), must correspond to logical bond cleavages within the structure assigned by NMR.

This synergistic approach ensures that the assigned structure is consistent across multiple, independent analytical methodologies, providing the highest level of confidence required for research and drug development applications.

Conclusion

The spectral analysis of **D,L-Homotryptophan** using NMR and high-resolution mass spectrometry provides a robust and reliable method for its complete chemical characterization. By following the detailed protocols and interpretation guidelines presented in this guide, researchers can confidently verify the molecular structure, confirm the elemental composition, and assess the purity of their samples. This integrated analytical strategy is fundamental to ensuring data quality and reproducibility in all subsequent scientific applications.

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